

Proper Disposal of TMPyP4 Tosylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *TMPyP4 tosylate*

Cat. No.: *B10752307*

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Ensuring the safe and environmentally responsible disposal of chemical reagents is a critical component of laboratory practice. For researchers, scientists, and drug development professionals working with **TMPyP4 tosylate**, a G-quadruplex-specific ligand and telomerase inhibitor, understanding the proper disposal procedures is paramount to maintaining a safe work environment and adhering to regulatory compliance. This guide provides essential, step-by-step information for the proper disposal of **TMPyP4 tosylate**.

TMPyP4 tosylate is identified as a hazardous substance, causing skin and serious eye irritation, and may lead to respiratory irritation.^[1] Therefore, adherence to prescribed disposal protocols is not merely a recommendation but a necessity.

Hazard and Safety Information

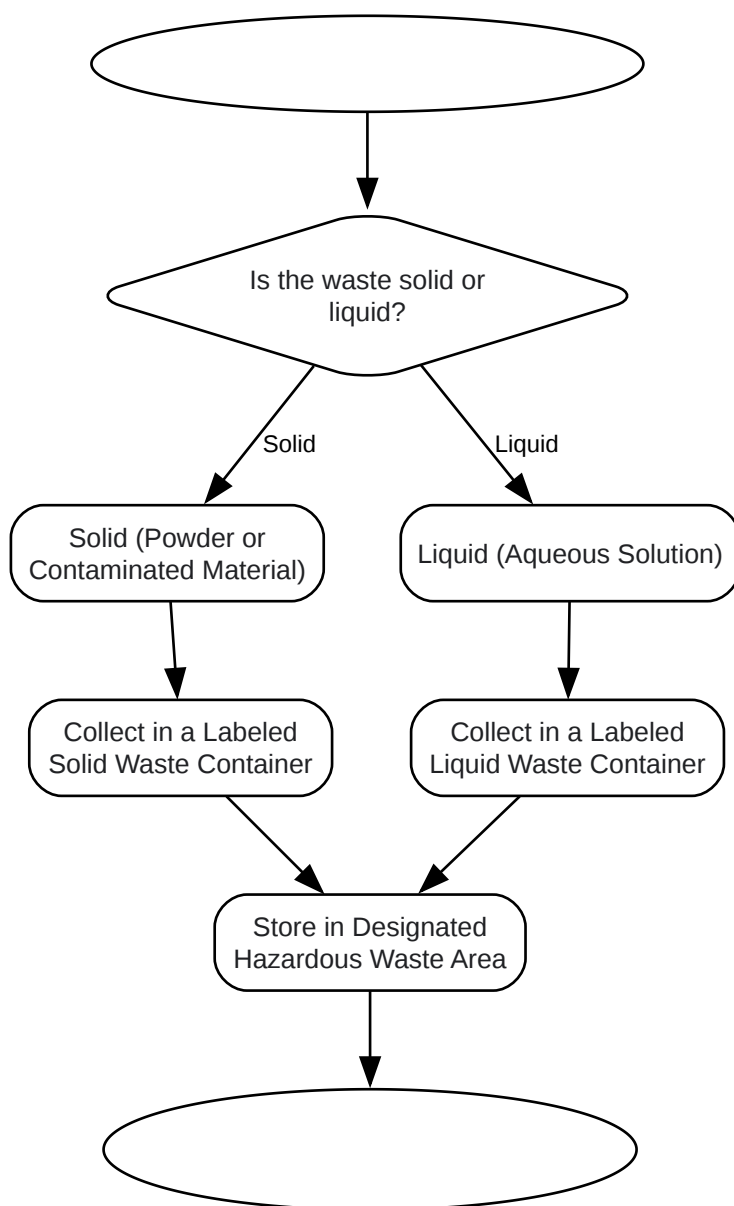
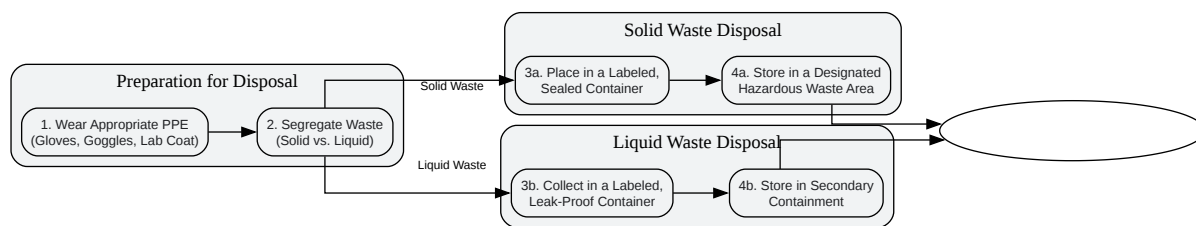
A summary of the key hazard and safety data for **TMPyP4 tosylate** is presented below.

Hazard Classification	GHS Hazard Statement	Precautionary Statement
Skin Irritation (Category 2)	H315: Causes skin irritation	P264: Wash skin thoroughly after handling.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **TMPyP4 tosylate**, whether in solid form or in solution, is outlined below. This protocol is designed to minimize risk to personnel and the environment.

Workflow for **TMPyP4 Tosylate** Disposal



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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